

Comparative Efficacy of Non-Nucleoside RSV Polymerase Inhibitors

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Compound of Interest

Compound Name: Rsv-IN-11

Cat. No.: B15566062

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RSV polymerase inhibitors target the viral RNA-dependent RNA polymerase (RdRp), a key enzyme complex responsible for the transcription and replication of the viral genome. Non-nucleoside inhibitors in this class bind to allosteric sites on the polymerase, disrupting its function.

Compound	Target	RSV Strain(s)	Cell Line	EC50/IC50 (nM)	Cytotoxicity (CC50)	Selectivity Index (SI)	Source(s)
JNJ-8003	L protein (capping domain)	RSV A & B clinical isolates	HeLa	EC50: 0.18 (A), 0.10 (B)	11 µM	>61,111	
RSV A2	HeLa	EC50: 0.78	27.7 µM	33,780	[1][2]		
RSV L+P complex	Biochemical Assay	IC50: 0.67	N/A	N/A	[2]		
PC786	L protein (polymerase)	RSV A & B clinical isolates	HEp-2	IC50: <0.09 - 0.71 (A), 1.3 - 50.6 (B)	>14 µM	>20,000 (A), >277 (B)	[3][4]
RSV RdRp	Cell-free assay	IC50: 2.1	N/A	N/A	[5]		
MRK-1	L protein (polymerase)	RSV	Cell-based assays	KD: 2.3 - 5.2	Not specified	Not specified	[6][7]
BI-compound D	L protein (polymerase)	RSV	Not specified	Not specified	Not specified	Not specified	[8][9]
EDP-938	N protein	RSV A & B strains	HEp-2, A549, Vero, BHK	EC50: 28 - 72	Not specified	Not specified	[10][11]

N/A: Not Applicable; EC50: Half-maximal effective concentration; IC50: Half-maximal inhibitory concentration; CC50: Half-maximal cytotoxic concentration; SI: Selectivity Index (CC50/EC50).

Comparative Efficacy of Non-Nucleoside RSV Fusion Inhibitors

RSV fusion inhibitors target the viral fusion (F) protein, a glycoprotein on the surface of the virus that mediates its entry into host cells by fusing the viral and cellular membranes. These inhibitors prevent the conformational changes in the F protein required for fusion.

Compound	Target	RSV Strain(s)	Cell Line	EC50/IC50 (nM)	Cytotoxicity (CC50)	Selectivity Index (SI)	Source(s)
Ziresovir (AK0529)	F protein	RSV (WT)	Not specified	EC50: 3	Not specified	Not specified	[12] [13] [14]
RSV (D486N mutant)	Not specified	EC50: 2100	Not specified	Not specified	[12] [13]		
Presatovir (GS-5806)	F protein	RSV A & B clinical isolates	HEp-2	EC50: 0.43	>20 µM	>46,511	[15] [16]
RV521	F protein	RSV A & B clinical isolates	Not specified	Not specified	Not specified	Not specified	[17] [18] [19] [20] [21]
VP-14637	F protein	RSV	Not specified	EC50: 1.4	Not specified	Not specified	[22]
TMC353 121	F protein	RSV	Not specified	Not specified	Not specified	Not specified	[23] [24]

WT: Wild Type.

Mechanisms of Action and Signaling Pathways

The antiviral activity of these non-nucleoside inhibitors stems from their ability to interrupt specific stages of the RSV replication cycle. The following diagrams illustrate the viral

replication pathway and the points of inhibition for both polymerase and fusion inhibitors.

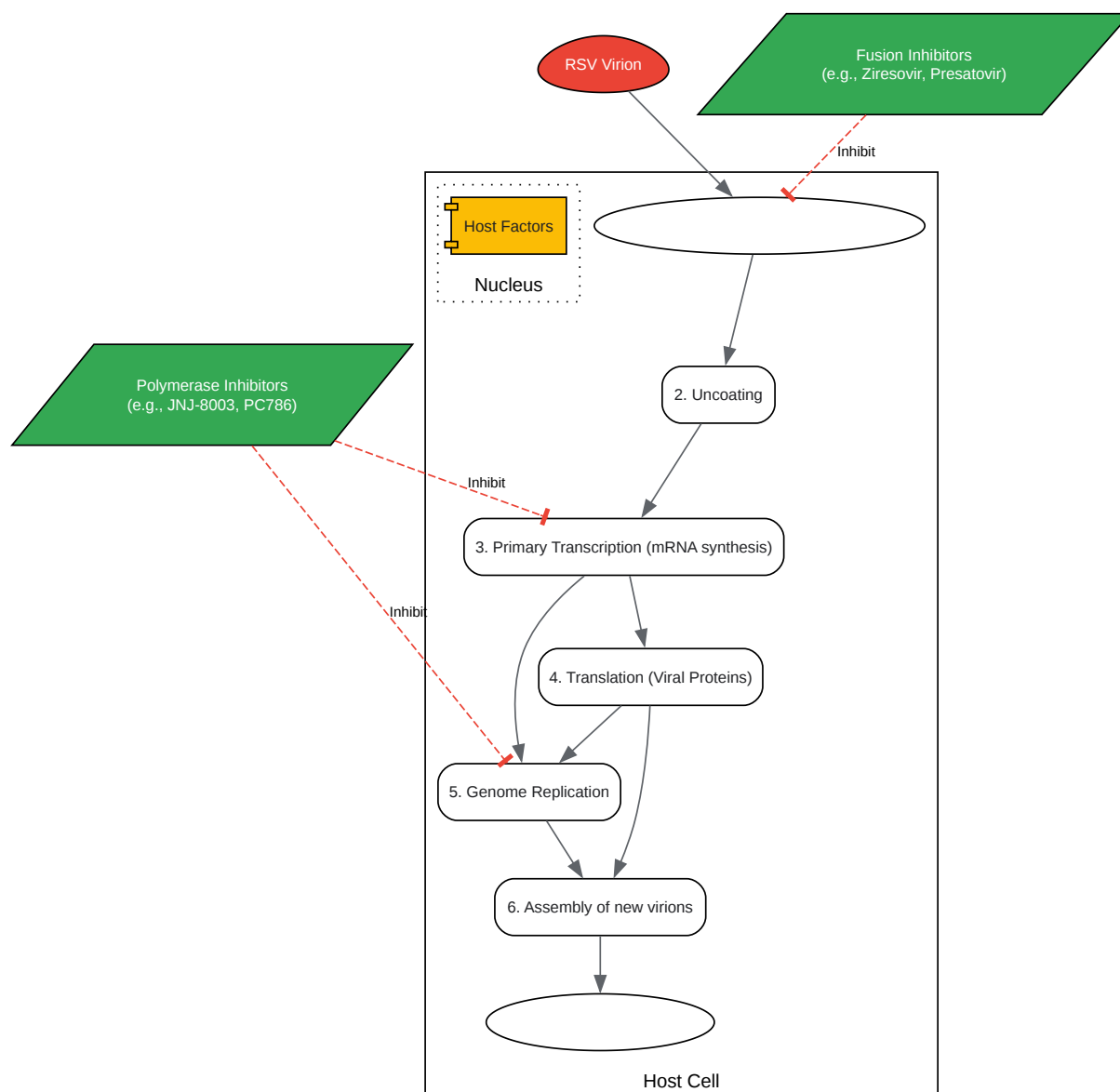


Figure 1: RSV Replication Cycle and Inhibitor Targets

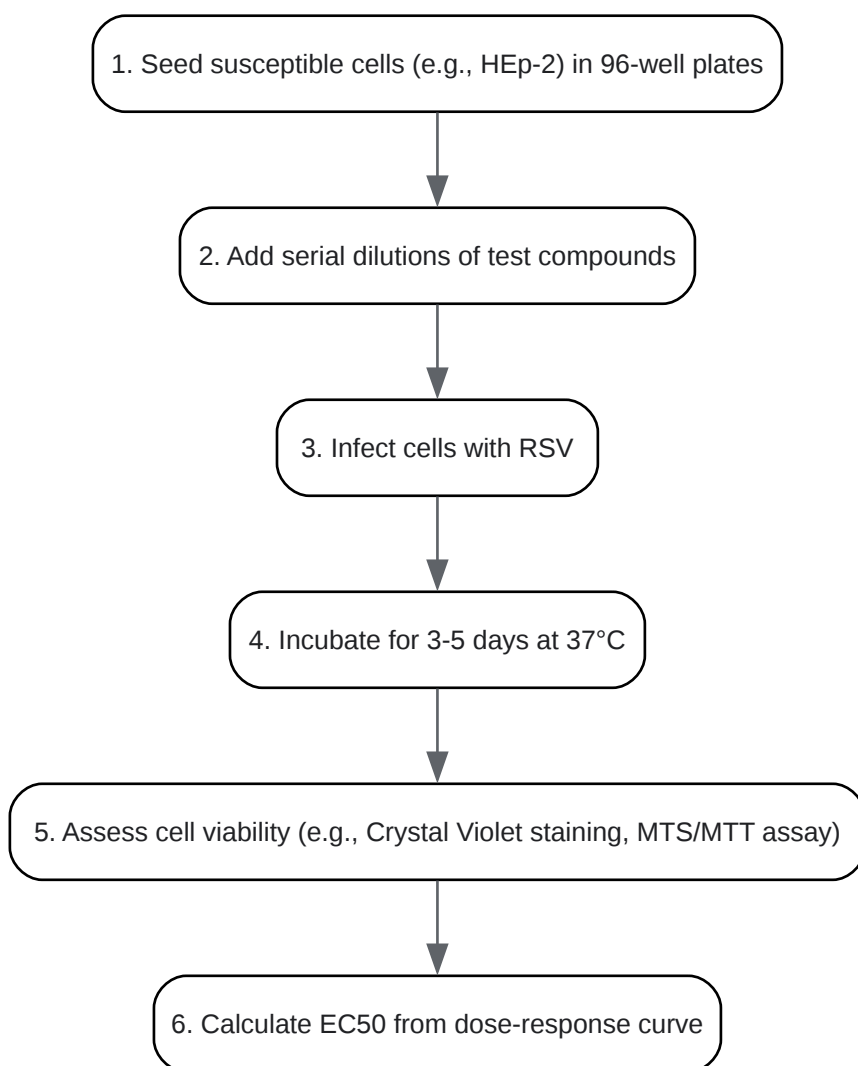


Figure 2: CPE Inhibition Assay Workflow

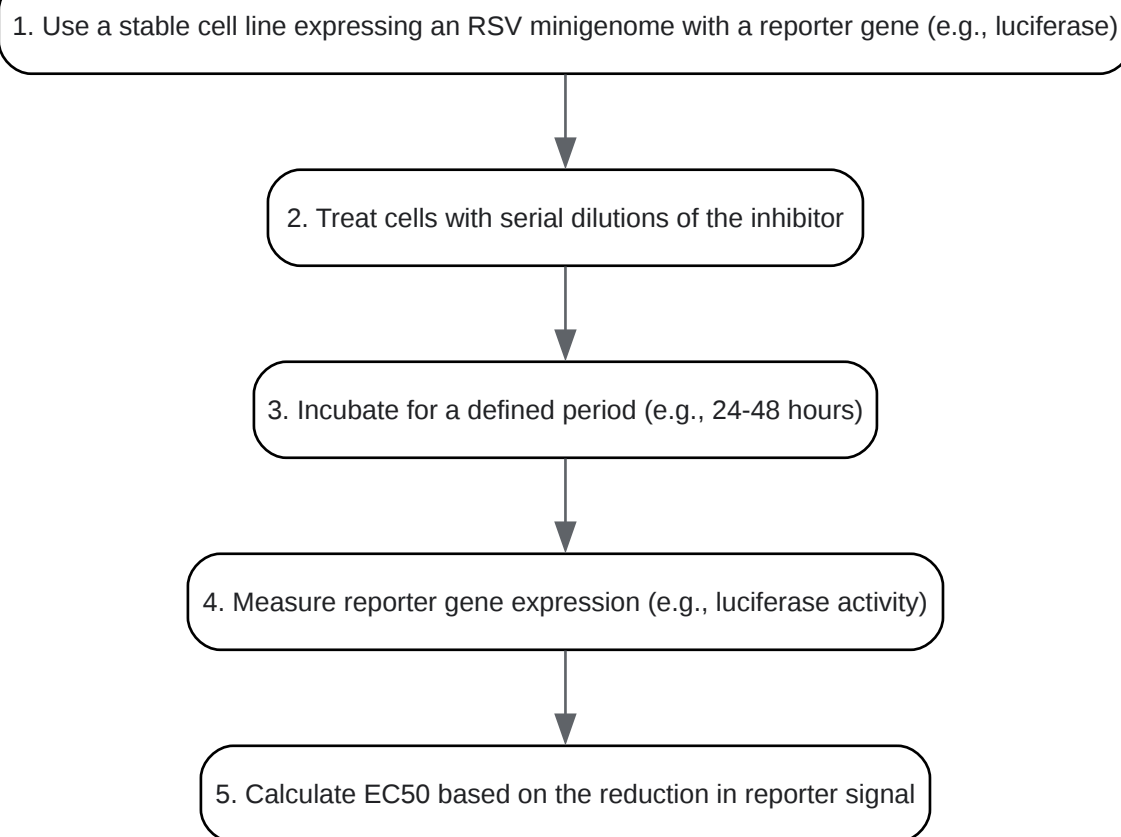


Figure 3: RSV Replicon Assay Workflow

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